

# Perzinfotel solubility enhancement techniques

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## Compound Focus: Perzinfotel

CAS No.: 144912-63-0

Cat. No.: S539064

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## Chemical Profile of Perzinfotel

The table below summarizes the key identified properties of **Perzinfotel** (EAA-090).

Property	Value / Description
IUPAC Name	Not fully specified in available data
Molecular Weight	260.18 g/mol [1]
Molecular Formula	$C(9)H(13)N(2)O(5)P$ [1]
CAS Number	144912-63-0 [1]
Description	Effective, selective, and competitive NMDA receptor antagonist with neuroprotective effects [1]
In Vitro Activity	Blocks NMDA-induced currents ( $IC_{50}$ : 0.48 $\mu$ M) and glutamate-induced neurotoxicity ( $IC_{50}$ : 1.6 $\mu$ M) [1]
Storage Conditions	Powder: -20°C for 3 years. In solvent: -80°C for 1 year [1]

## Solubility Enhancement Techniques for Research

In the absence of specific data for **Perzinfotel**, here are standard experimental approaches to investigate and improve solubility for compounds like this.

### Formulation-Based Strategies

These methods involve physically or chemically modifying the drug's environment without changing its chemical structure [2].

- **Co-solvents:** Use water-miscible solvents like **DMSO, PEG300, ethanol, or propylene glycol**. A protocol for an *in vivo* formulation of **Perzinfotel** suggests a mixture of 5% DMSO, 30% PEG300, 5% Tween 80, and 60% saline [1].
- **Surfactants:** Agents like **Tween 80** can be used in formulations to increase wetting and dissolution [1].
- **Complexing Agents:** Cyclodextrins can form inclusion complexes, trapping hydrophobic molecules within their hydrophilic cavity.
- **Particle Size Reduction:** Techniques like micronization or nano-milling increase the surface area, which can enhance dissolution rate.
- **Solid Dispersions:** Dispensing the drug in a hydrophilic polymer matrix can improve solubility.

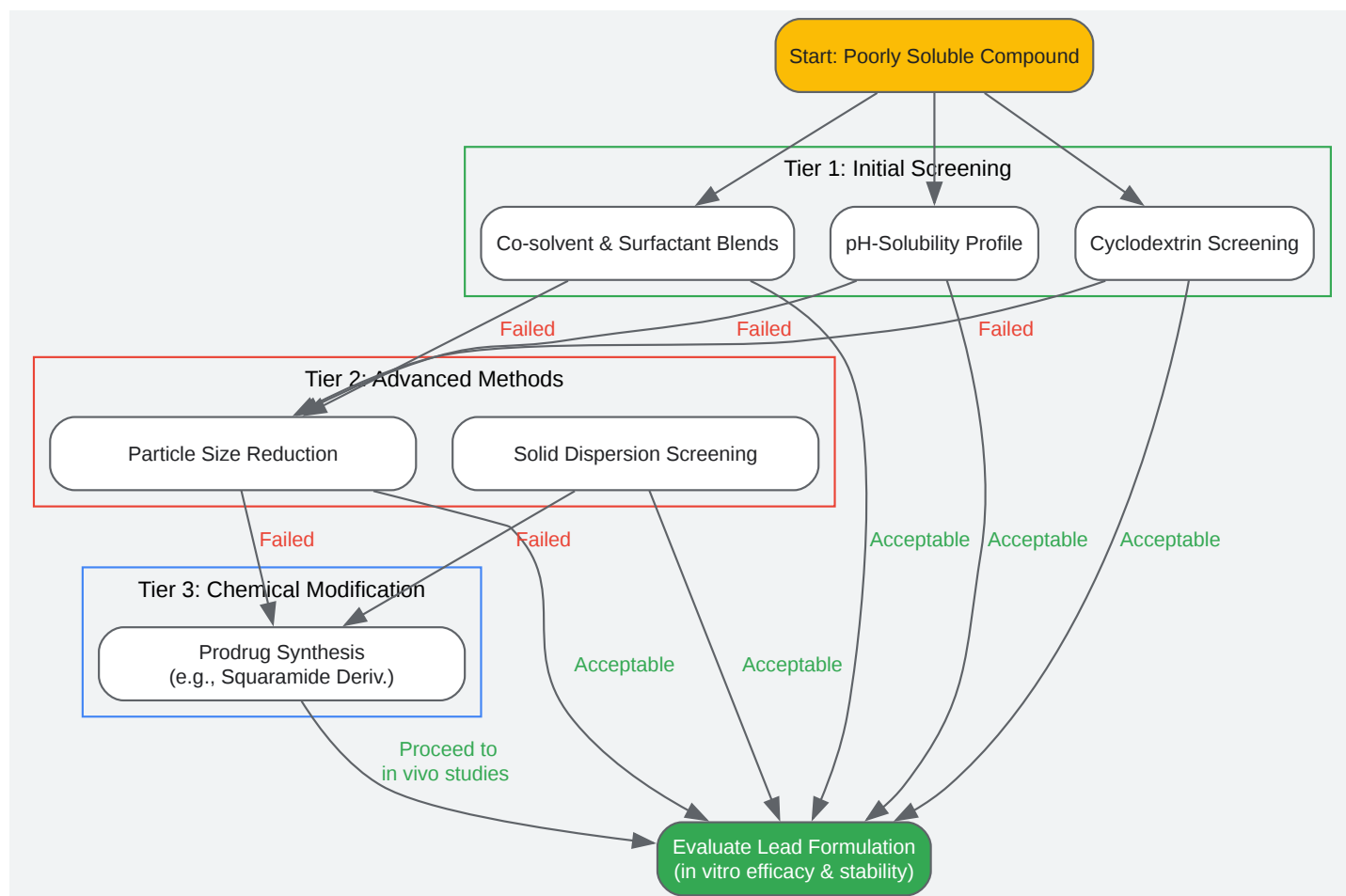
### Molecular Modification Strategy: Prodrug Approach

A highly relevant strategy for **Perzinfotel** involves modifying its core chemical structure. **Perzinfotel** is a **squaramide** [2]. This class of compounds is known for its ability to act as a **molecular metaphor or bioisostere** for other functional groups, such as carboxylic acids or peptide bonds [3]. This property can be exploited for a prodrug approach.

- **Principle:** The squaramide moiety can be chemically modified into a more water-soluble derivative. This derivative (the prodrug) is administered and then converted back to the active parent drug (**Perzinfotel**) inside the body through enzymatic or chemical hydrolysis [3].
- **Experimental Focus:** Synthesis efforts could focus on creating semisquarate esters or other soluble derivatives of the squaric acid core that are designed to be cleaved *in vivo*.

## Experimental Workflow for Solubility Screening

The following diagram outlines a logical, tiered experimental approach to identify a viable solubility enhancement method for a challenging compound like **Perzinfotel**.



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## Frequently Asked Questions (FAQs)

**Q1: The predicted density of Perzinfotel is 1.60 g/cm<sup>3</sup>. What does this imply for formulation?** A high density can indicate challenges in formulating a uniform suspension, as the active ingredient may settle

rapidly. Using suspending agents like hydroxypropyl methylcellulose (HPMC) or xanthan gum can help maintain homogeneity [1] [4].

**Q2: What in vivo formulation has been used for Perzinfotel in research settings?** One documented formulation for animal studies is: 5% DMSO, 30% PEG300, 5% Tween 80, and 60% saline. This mixture was used to prepare a solution with a working concentration of 2 mg/mL [1]. **Note:** This is a starting point and should be validated for your specific application.

**Q3: Why is a prodrug approach particularly suitable for Perzinfotel?** Perzinfotel is based on a squaramide core. Squaramides are recognized in medicinal chemistry as versatile "molecular metaphors," meaning their structure can be modified to mimic other, more soluble groups while retaining the ability to revert to the active form in the body. This makes them excellent candidates for prodrug development [2] [3].

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